Spectroscopic Data for (2S)-2-aminobutyramide: A Technical Guide

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Compound of Interest

Compound Name:	*(2S)-2-aminobutyramide*
CAS No.:	*143164-46-9*
Cat. No.:	*B114520*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **(2S)-2-aminobutyramide**, a chiral molecule of interest in pharmaceutical research and development. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The following tables summarize the reported ^{1}H and ^{13}C NMR data for **(2S)-2-aminobutyramide**.

Data Presentation

Table 1: ^{1}H NMR Spectroscopic Data for **(2S)-2-aminobutyramide**

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Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment	Solvent
3.69	t	6.1	1H	H-2	DMSO-d_6
1.79 – 1.69	m	-	2H	H-3	DMSO-d_6
0.88	t	7.5	3H	H-4	DMSO-d_6
7.88	s	-	1H	-NH_2 (amide)	DMSO-d_6
7.52	s	-	1H	-NH_2 (amide)	DMSO-d_6
-	-	-	2H	-NH_2 (amine)	DMSO-d_6

Table 2: ^{13}C NMR Spectroscopic Data for **(2S)-2-aminobutyramide**

Chemical Shift (δ) ppm	Assignment	Solvent
170.34	C=O (C-1)	DMSO-d_6
53.22	C-2	DMSO-d_6
24.22	C-3	DMSO-d_6
9.04	C-4	DMSO-d_6

Experimental Protocol: NMR Spectroscopy

A general protocol for obtaining NMR spectra of a small molecule like **(2S)-2-aminobutyramide** is as follows:

- Sample Preparation:
  - Weigh approximately 5-10 mg of the high-purity **(2S)-2-aminobutyramide** sample.
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d_6) in a clean, dry vial.

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- Filter the solution through a pipette plugged with glass wool directly into a clean 5 mm NMR tube to remove any particulate matter.
- Cap the NMR tube securely.

- Instrument Setup:
  - Insert the NMR tube into the spectrometer's spinner turbine.
  - Place the sample in the NMR magnet.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
- Data Acquisition:
  - Acquire a ^{1}H NMR spectrum. A standard pulse sequence, such as a 90° pulse followed by acquisition, is typically used. The number of scans can be adjusted to achieve an adequate signal-to-noise ratio.
  - Acquire a ^{13}C NMR spectrum. A proton-decoupled pulse sequence is commonly used to simplify the spectrum and enhance sensitivity. A larger number of scans is generally required for ^{13}C NMR compared to ^{1}H NMR.
  - Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
  - Calibrate the chemical shift scale using the residual solvent peak as a reference (e.g., DMSO-d_6 at 2.50 ppm for ^{1}H and 39.52 ppm for ^{13}C).

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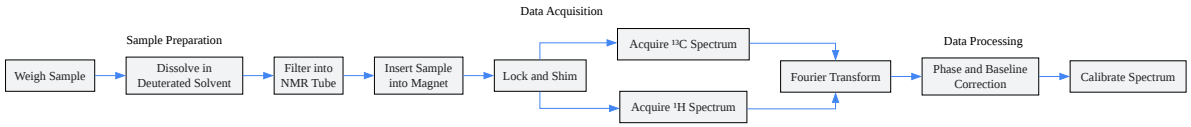

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NMR Experimental Workflow

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Data Presentation

While a specific experimental spectrum for **(2S)-2-aminobutyramide** is not readily available in public databases, the expected characteristic IR absorption bands can be predicted based on its functional groups (primary amine, primary amide, and alkyl chain).

Table 3: Expected Characteristic IR Absorption Bands for **(2S)-2-aminobutyramide**

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Intensity
3400-3100	N-H stretch	Primary Amine & Amide	Medium-Strong
2960-2850	C-H stretch	Alkyl	Medium-Strong
~1680-1630	C=O stretch (Amide I)	Primary Amide	Strong
~1650-1580	N-H bend (Amide II)	Primary Amide	Medium
~1420-1380	C-N stretch	Amine/Amide	Medium

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

ATR-FTIR is a common and convenient method for obtaining IR spectra of solid samples.

- Instrument Preparation:
  - Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean. Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Sample Application:
  - Place a small amount of the solid **(2S)-2-aminobutyramide** sample directly onto the ATR crystal.
  - Apply pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal surface.
- Data Acquisition:
  - Collect the IR spectrum. Typically, multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio. The spectrum is usually recorded over the range of 4000-400 cm^{-1}.

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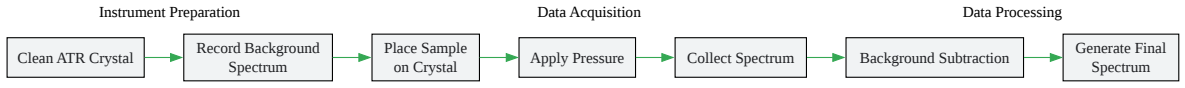
- Data Processing:
  - The software automatically performs the background subtraction.
  - The resulting spectrum displays absorbance or transmittance as a function of wavenumber.



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ATR-FTIR Experimental Workflow

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight and elemental composition of a compound, and to elucidate its structure through fragmentation analysis.

Data Presentation

The accurate mass of the protonated molecule of **(2S)-2-aminobutyramide** hydrochloride has been reported.[1] For the free base, the expected monoisotopic mass and the predicted major fragmentation pathways under electron ionization (EI) are presented below.

Table 4: Mass Spectrometry Data for **(2S)-2-aminobutyramide**

Parameter	Value
Molecular Formula	$C_4H_{10}N_2O$
Monoisotopic Mass	102.0793 g/mol
Accurate Mass $[M+H]^+$ (Hydrochloride)	138.056

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Predicted Fragmentation (Electron Ionization):

- α-cleavage: The most likely fragmentation pathway for primary amines involves cleavage of the C-C bond adjacent to the nitrogen atom. For **(2S)-2-aminobutyramide**, this would lead to the loss of an ethyl radical ($\bullet CH_2CH_3$) to form a resonance-stabilized iminium cation.
  - m/z = 73: $[CH(NH_2)C(O)NH_2]^+$
- Amide bond cleavage: Cleavage of the bond between the carbonyl carbon and the nitrogen of the amide can occur.
  - m/z = 44: $[C(O)NH_2]^+$
- Loss of the amide group: Cleavage of the bond between the chiral carbon and the carbonyl group can result in the loss of the amide group.
  - m/z = 58: $[CH(NH_2)CH_2CH_3]^+$

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

EI-MS is a hard ionization technique that causes extensive fragmentation, providing a characteristic fingerprint for a molecule.

- Sample Introduction:
  - Introduce a small amount of the volatile sample into the ion source of the mass spectrometer. For a solid like **(2S)-2-aminobutyramide**, a direct insertion probe may be used, where the sample is heated to induce vaporization. Alternatively, the sample can be introduced via a gas chromatograph (GC-MS).
- Ionization:
  - In the ion source, the vaporized sample molecules are bombarded with a high-energy electron beam (typically 70 eV).

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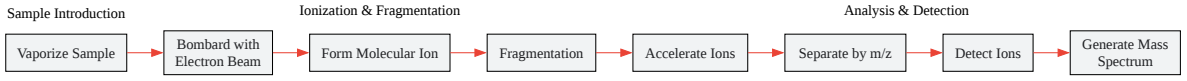
- This bombardment ejects an electron from the molecule, forming a positively charged molecular ion (M^{+}•).

- Fragmentation:
  - The high internal energy of the molecular ion causes it to fragment into smaller, characteristic ions.
- Mass Analysis:
  - The positively charged ions (molecular ion and fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
  - The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- Detection:
  - The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.



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EI-MS Experimental Workflow

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References

- 1. ATR-FTIR Spectroscopy, FTIR Sampling Techniques | アジレント [agilent.com]
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